

# Application Notes and Protocols for the Forensic Toxicological Investigation of Benzoylecgonine

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## Compound of Interest

Compound Name: **benzoylecgonine**

Cat. No.: **B8811268**

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These application notes provide a comprehensive overview of the utilization of **benzoylecgonine**, the primary metabolite of cocaine, in forensic toxicological investigations. Detailed protocols for the extraction and quantification of **benzoylecgonine** in various biological matrices are presented, along with comparative data to aid in method selection and interpretation of results.

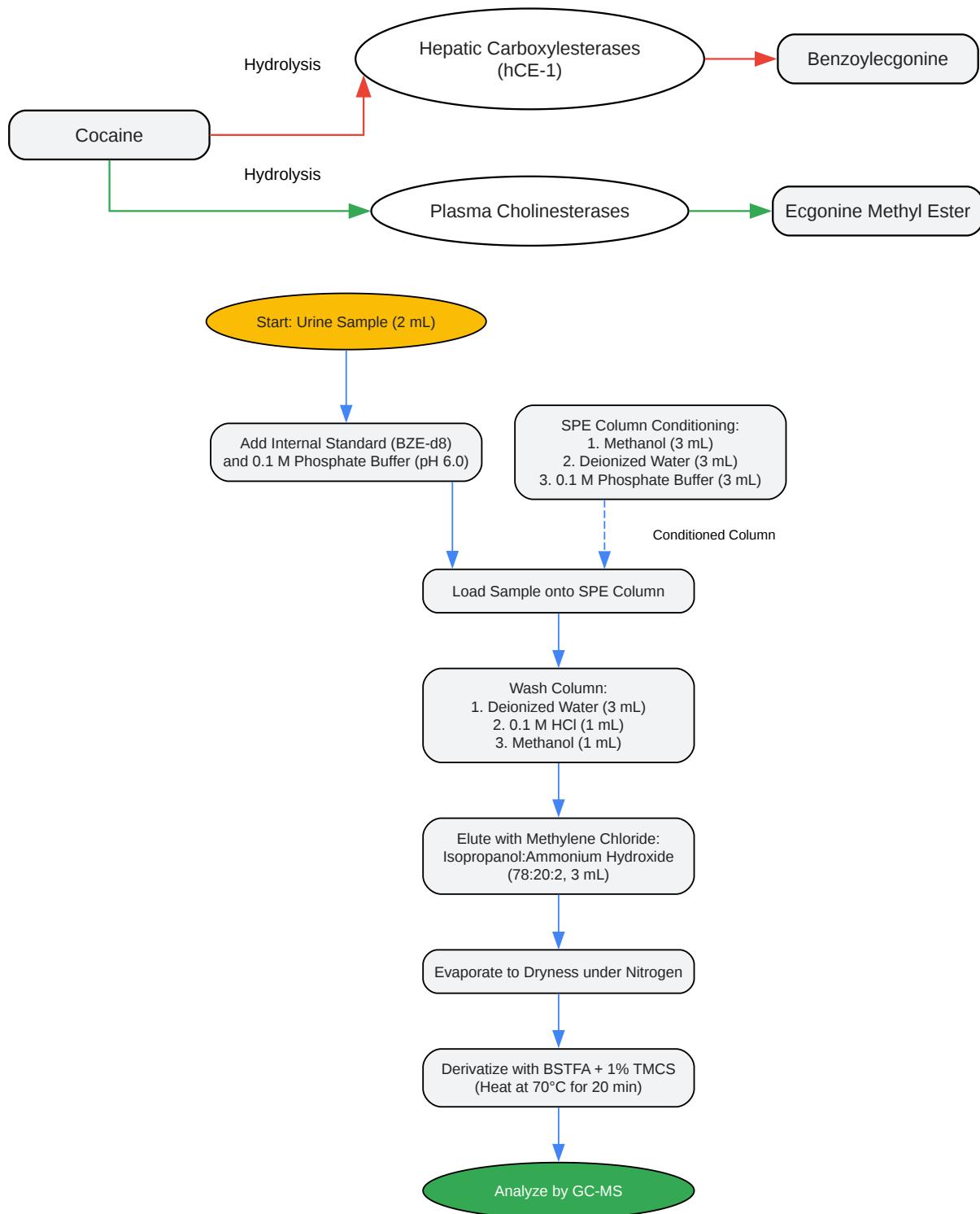
## Introduction

**Benzoylecgonine** (BZE) is the major and most stable metabolite of cocaine, formed in the liver through enzymatic hydrolysis. Its detection in biological specimens is a definitive indicator of recent cocaine use. Due to a longer detection window compared to the parent drug, BZE is the primary target analyte in most forensic and clinical drug testing for cocaine. Accurate and reliable quantification of BZE is crucial for interpreting toxicological findings in various contexts, including driving under the influence of drugs (DUID) cases, post-mortem investigations, and workplace drug testing.

This document outlines validated methods for the analysis of **benzoylecgonine** in urine, blood, and hair, employing solid-phase extraction (SPE), supported liquid extraction (SLE), and analysis by gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS).

# Metabolic Pathway of Cocaine to Benzoylecgonine

Cocaine is rapidly metabolized in the body, primarily by plasma and liver esterases, to form **benzoylecgonine** and ecgonine methyl ester. The metabolic pathway is illustrated below.



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